

The Pharmacological Landscape of Benzothieno[2,3-d]pyrimidine Derivatives: A Technical Guide

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Compound of Interest

5,6,7,8-

Compound Name: *Tetrahydro[1]benzothieno[2,3-d]pyrimidin-4(3H)-one*

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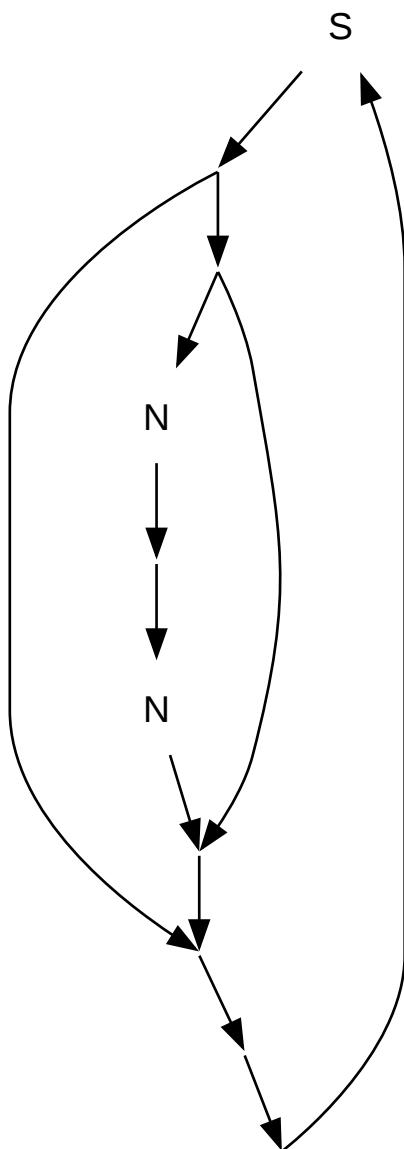
For Researchers, Scientists, and Drug Development Professionals

The benzothieno[2,3-d]pyrimidine scaffold, a fused heterocyclic system, has emerged as a privileged structure in medicinal chemistry, demonstrating a broad spectrum of pharmacological activities. Its structural similarity to purine nucleosides allows it to interact with a variety of biological targets, making it a fertile ground for the development of novel therapeutic agents. This technical guide provides an in-depth exploration of the pharmacological profile of benzothieno[2,3-d]pyrimidine derivatives, focusing on their anticancer, anti-inflammatory, and kinase inhibitory properties. Detailed experimental methodologies, quantitative data summaries, and visualizations of key signaling pathways are presented to facilitate further research and drug development in this promising area.

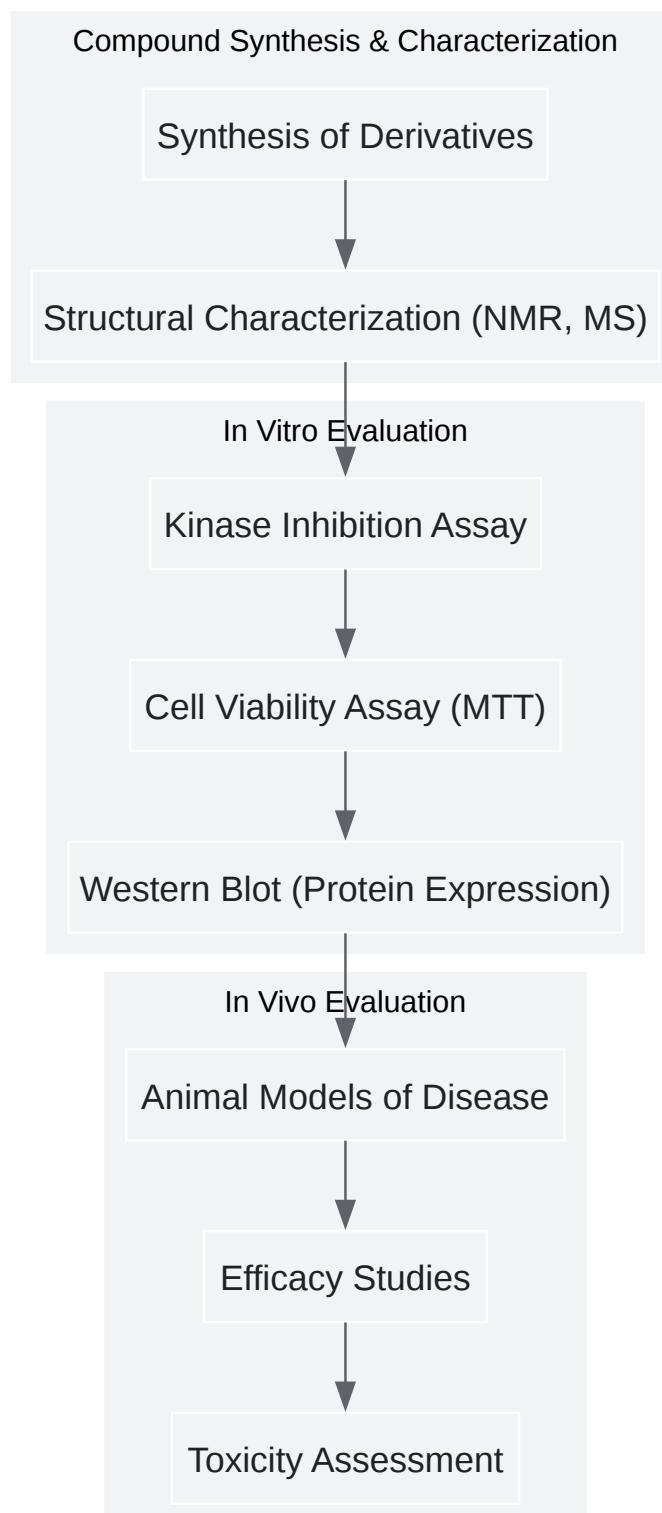
Core Chemical Structure

The foundational structure of the compounds discussed is the benzothieno[2,3-d]pyrimidine core. The diverse pharmacological activities arise from the various substitutions at different positions of this core structure.

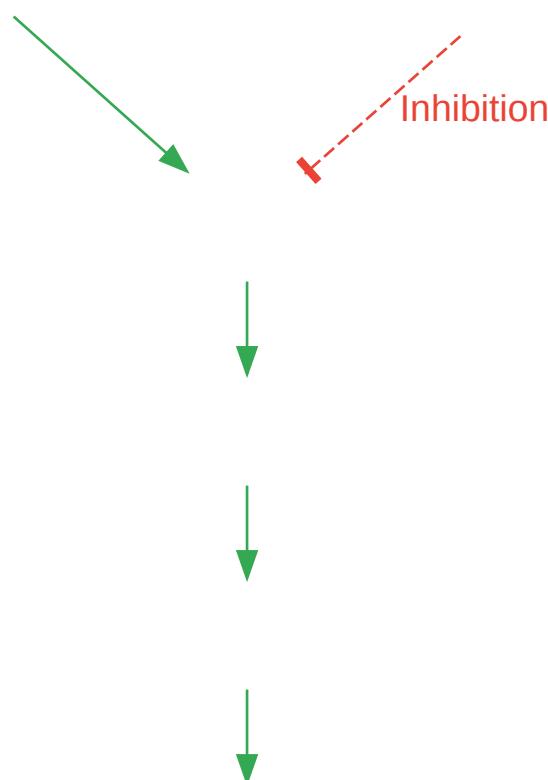
Core Structure of Benzothieno[2,3-d]pyrimidine



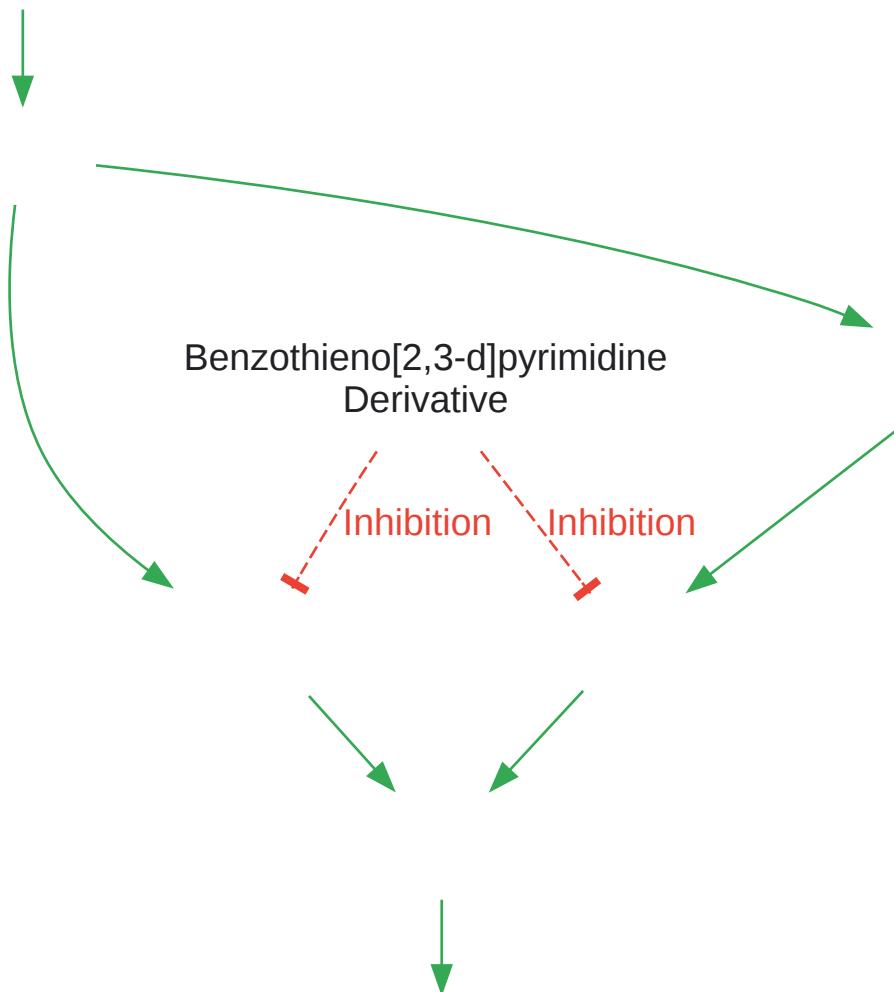
General Workflow for Pharmacological Profiling



Targeted Kinase Signaling Pathways

Benzothieno[2,3-d]pyrimidine
Derivative

Anti-inflammatory Signaling Pathways

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